Introduction: Unveiling **Tetrahydrofuran** (THF)

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Compound of Interest

Compound Name:	*Tetrahydrofuran*
CAS No.:	*24979-97-3*
Cat. No.:	*B3422225*

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Tetrahydrofuran, a cornerstone solvent in modern chemical synthesis, is a heterocyclic organic compound.[1] Its unique properties make it indispensable in a wide array of applications, particularly within the realms of pharmaceutical research and drug development.[2][3] This guide provides an in-depth exploration of **Tetrahydrofuran**, from its fundamental chemical identity to its practical applications and safe handling protocols, tailored for the discerning scientist.

The primary identifiers for **Tetrahydrofuran** are:

- CAS Number: 109-99-9[1][4][5]
- Preferred IUPAC Name: Oxolane[1][4]

It is also commonly referred to as THF, tetramethylene oxide, and 1,4-epoxybutane.[1][6]

Physicochemical Properties: A Versatile Solvent Profile

THF's utility is rooted in its distinct physicochemical characteristics. It is a colorless, water-miscible organic liquid with a low viscosity and an ether-like odor.[1][7] Its moderately polar,

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aprotic nature allows it to dissolve a broad spectrum of both polar and nonpolar compounds.[1][6]

Property	Value	Source(s)
Chemical Formula	C_4H_8O	[1][7]
Molar Mass	72.107 g·mol^{-1}	[1][7]
Density	0.8876 g/cm^3 at 20 °C	[1][7]
Melting Point	-108.4 °C	[1][7]
Boiling Point	66 °C	[1][7]
Solubility in Water	Miscible	[1][7]
Dipole Moment	1.63 D (gas)	[1]

Synthesis and Industrial Production

The most prevalent industrial method for synthesizing THF is the acid-catalyzed dehydration of 1,4-butanediol.[1] This process is analogous to the production of diethyl ether from ethanol. Another significant industrial route involves the oxidation of n-butane to crude maleic anhydride, which is then catalytically hydrogenated.[1] Additionally, THF can be derived from renewable resources through the catalytic hydrogenation of furan, which can be obtained from the acid-catalyzed digestion of certain sugars.[1]

Caption: Industrial synthesis of THF from 1,4-butanediol.

Applications in Research and Drug Development

THF's wide liquid range and strong elution strength make it a versatile solvent in various laboratory and industrial settings.[1]

A Premier Solvent for Synthesis

In the pharmaceutical industry, THF is a critical solvent for a multitude of chemical reactions essential for synthesizing pharmaceutical compounds.[2][3] Its ability to dissolve a wide range of organic compounds facilitates complex multi-step syntheses.[3] THF is particularly favored

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for reactions involving organometallic reagents, such as Grignard and organolithium compounds, which are fundamental for creating the carbon-carbon bonds necessary for many complex drug molecules.[3][8] The Lewis basicity of THF's oxygen atom allows it to coordinate with and stabilize these reactive intermediates, thereby enhancing reaction efficiency and selectivity.[1][3]

Role in Polymer Science and Analysis

THF is frequently used in polymer science to dissolve polymers before determining their molecular mass via gel permeation chromatography (GPC).[1][6] It is also a key component in the production of polyvinyl chloride (PVC) and is used in PVC adhesives.[1] Furthermore, strong acids can polymerize THF to produce poly(tetramethylene ether) glycol (PTMEG), a primary component in the manufacturing of elastomeric fibers like Spandex.[6]

Utility in Purification Processes

The unique solubility characteristics of THF are leveraged in various purification techniques, including recrystallization and chromatography.[2][3] It serves as an effective solvent in thin-layer chromatography (TLC) for the separation and analysis of different compounds within a mixture.[2] Its relatively low boiling point also allows for easy removal post-synthesis, minimizing the risk of contamination in the final active pharmaceutical ingredients (APIs).[3]

Safety, Handling, and Peroxide Formation

While immensely useful, THF presents several hazards that necessitate careful handling. It is a highly flammable liquid and its vapors can form explosive mixtures with air.[7][9] Therefore, it is crucial to work in a well-ventilated area and eliminate all potential ignition sources.[9][10]

The Peril of Peroxide Formation

A significant and often underestimated hazard of THF is its tendency to form explosive peroxides upon exposure to air and light.[6][9] This auto-oxidation process can lead to the accumulation of dangerous peroxides, which can detonate if concentrated, for instance, during distillation to dryness.[9][11] To mitigate this risk, commercial THF is often stabilized with inhibitors such as butylated hydroxytoluene (BHT).[6][9]

Best Practices for Safe Handling:

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- Storage: Store THF in tightly sealed, air-impermeable containers in a cool, dark, and well-ventilated area, away from strong oxidizing agents.[10][12][13]
- Peroxide Testing: Always test for the presence of peroxides before distilling or concentrating THF. Containers should be dated upon receipt and opening to track their age.[10][14]
- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.[9][14] In case of potential splashes, a face shield is also recommended.[10]
- Emergency Preparedness: Ensure that an emergency shower and eyewash station are readily accessible.[12]

Experimental Protocol: Purification of Tetrahydrofuran

For many sensitive applications, particularly in organometallic chemistry, THF must be rigorously purified and dried.

Objective: To remove water, peroxides, and other impurities from commercial-grade THF.

Materials:

- Commercial grade THF
- Sodium metal
- Benzophenone
- Inert gas (Argon or Nitrogen)
- Distillation apparatus

Procedure:

- Pre-drying: Decant the required volume of THF into a flask containing sodium wire or potassium hydroxide pellets to remove the bulk of the water. Allow it to stand overnight.

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- Refluxing and Distillation:
  - Set up a distillation apparatus under an inert atmosphere.
  - Transfer the pre-dried THF to the distillation flask.
  - Add small pieces of sodium metal and a small amount of benzophenone to the flask. Benzophenone acts as an indicator; in the absence of water and oxygen, it forms a deep blue or purple ketyl radical.
  - Heat the mixture to reflux. The appearance of the characteristic blue/purple color indicates that the solvent is dry and free of oxygen. If the color does not persist, more sodium may be required.
  - Once the deep blue/purple color is stable, distill the THF directly into a collection flask under an inert atmosphere.
- Storage: Store the freshly distilled, anhydrous THF over molecular sieves or sodium wire in a tightly sealed container under an inert atmosphere.

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